

Application of Ambuphylline in Studying Cyclic AMP Signaling Pathways

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Compound of Interest

Compound Name: Ambuphylline

Cat. No.: B1218017

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

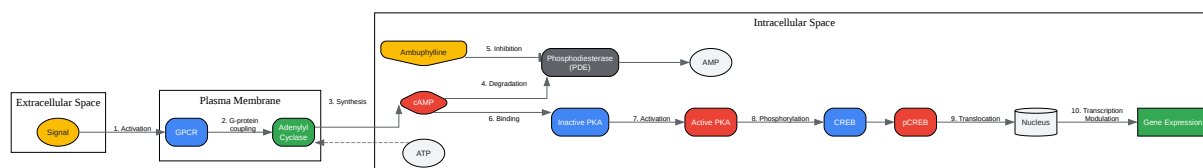
Ambuphylline, a derivative of aminophylline, is a methylxanthine compound that acts as a non-selective phosphodiesterase (PDE) inhibitor. By inhibiting PDEs, **Ambuphylline** prevents the degradation of cyclic adenosine monophosphate (cAMP), a crucial second messenger involved in numerous cellular signaling pathways. This leads to an accumulation of intracellular cAMP, activation of protein kinase A (PKA), and subsequent phosphorylation of downstream targets such as the cAMP response element-binding protein (CREB). These characteristics make **Ambuphylline** a valuable tool for investigating the intricacies of cAMP-mediated signal transduction.

These application notes provide detailed protocols for utilizing **Ambuphylline** to study cAMP signaling pathways, including methods for quantifying changes in cAMP levels, PDE activity, and the phosphorylation status of key downstream effectors.

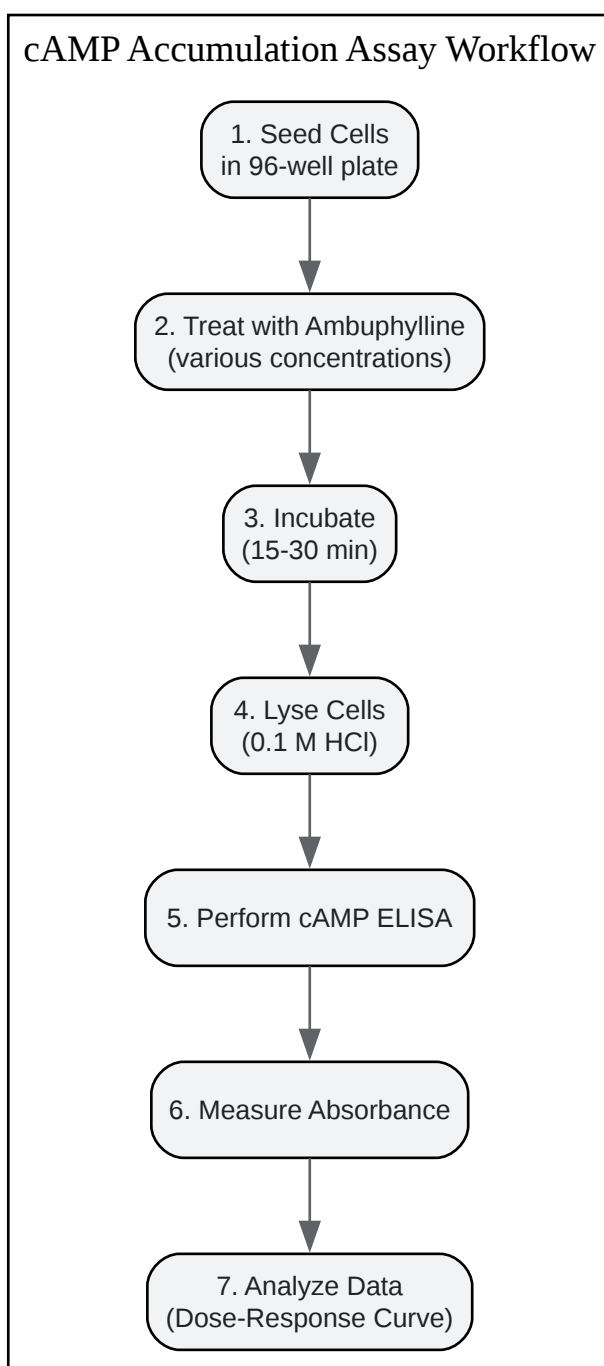
Mechanism of Action

Ambuphylline exerts its effects by inhibiting the activity of phosphodiesterases, the enzymes responsible for hydrolyzing cAMP to 5'-AMP. This inhibition leads to an increase in the intracellular concentration of cAMP, which then activates PKA. Activated PKA phosphorylates a variety of substrate proteins, including the transcription factor CREB, at specific serine and

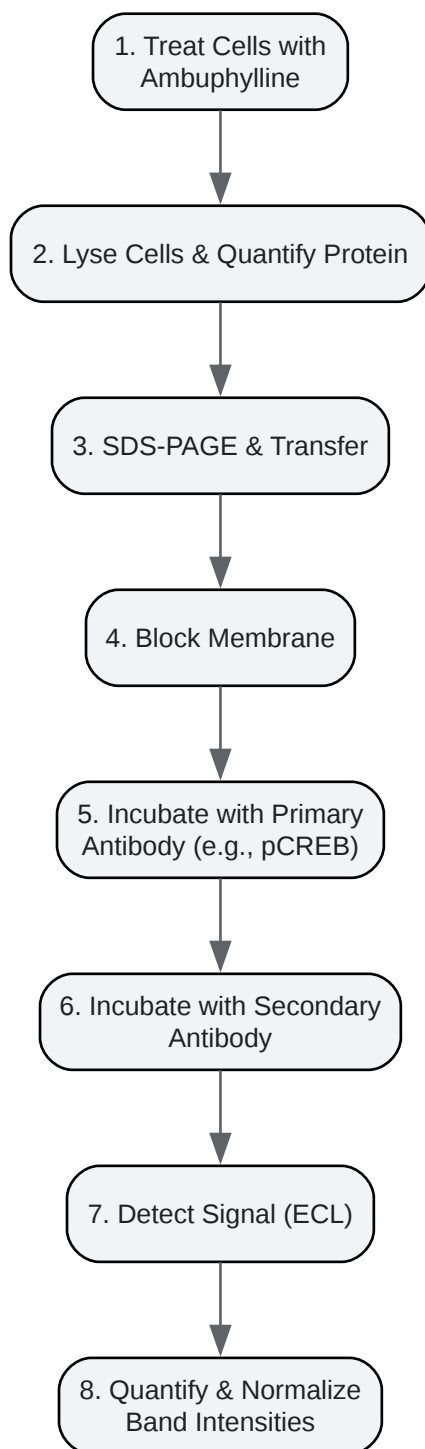
threonine residues. Phosphorylated CREB (pCREB) can then bind to cAMP response elements (CREs) in the promoter regions of target genes, thereby modulating their transcription.



cAMP Accumulation Assay Workflow



Western Blot Workflow for Phosphorylation Analysis

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